

Linetastine Profile and Proposed Mechanism of Action

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Compound Focus: Linetastine

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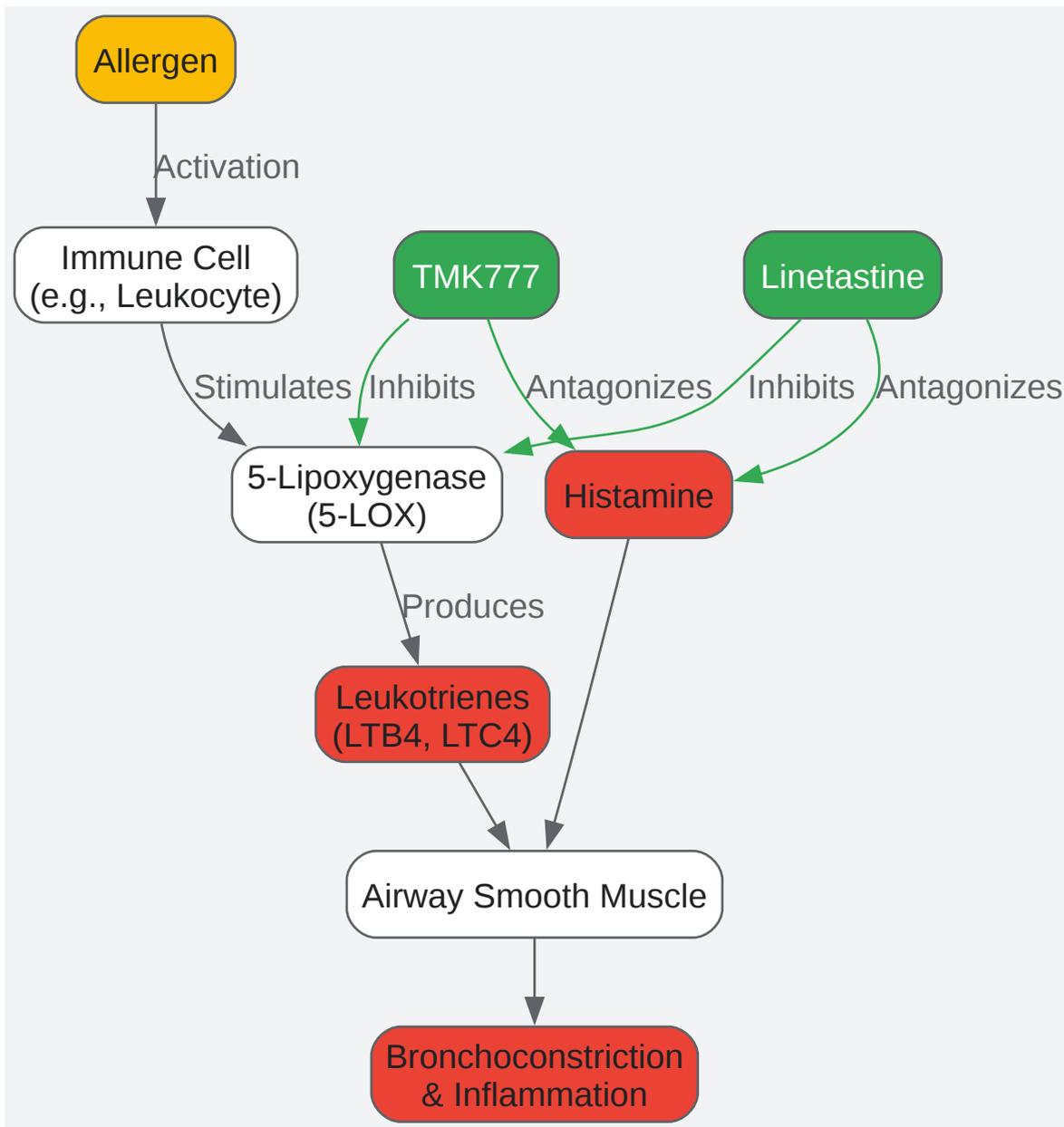
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Linetastine (TMK-688) is a dual-action compound developed for asthma and allergic rhinitis. Its development was discontinued as of 2007 [1].

- **Mechanism of Action:** **Linetastine** is a **5-lipoxygenase (5-LOX) inhibitor** that suppresses leukotriene production (LTB₄, LTC₄) and also acts as a **noncompetitive histamine receptor antagonist** [1] [2] [3].
- **Active Metabolite:** Its effects are mediated in part by an active metabolite, TMK777 [2].

The following diagram illustrates the proposed dual mechanism of action of **Linetastine** and its active metabolite in the context of allergic asthma:



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Comparative Pharmacological Data

The primary available data compares **Linetastine** with Azelastine, a first-generation antihistamine and mast cell stabilizer [2].

Table 1: In Vitro and In Vivo Activity Comparison of Linetastine vs. Azelastine

Assay / Parameter	Linetastine	Azelastine	Key Finding
In Vitro: LTB4 Inhibition (IC ₅₀)	1.2 x 10 ⁻⁷ mol/L	>1 x 10 ⁻⁵ mol/L	Linetastine is >80 times more potent at inhibiting 5-LOX [2].
In Vitro: LTC4 Inhibition (IC ₅₀)	1.5 x 10 ⁻⁷ mol/L	>1 x 10 ⁻⁵ mol/L	Linetastine is >65 times more potent at inhibiting 5-LOX [2].
In Vivo: Leukotriene Inhibition (Guinea Pig)	Effective at 1-10 mg/kg p.o.	No effect at 10 mg/kg	Linetastine orally active; effect lasted >16 hours [2].
In Vivo: Antihistamine (Guinea Pig)	Effective at 1-10 mg/kg p.o.	Effective at 0.32 mg/kg p.o.	Azelastine was more potent as an antihistamine in this model [2].

Detailed Experimental Protocols

The key findings are based on the following experimental methodologies [2]:

- **In Vitro Leukotriene Inhibition:**
 - **Cell Source:** Calcium ionophore-stimulated human peripheral leukocytes.
 - **Measurement:** Quantification of LTB4 and LTC4 release into the supernatant via immunoassay.
 - **Analysis:** IC₅₀ values (concentration causing 50% inhibition) were calculated from dose-response curves.
- **In Vivo Antiasthmatic Activity (Guinea Pig):**
 - **Model:** Actively sensitized guinea pigs challenged with antigen to induce a late-phase asthmatic response.
 - **Dosing:** **Linetastine** or vehicle was administered orally (1-10 mg/kg).
 - **Endpoint:** Measurement of leukotriene levels in bronchoalveolar lavage fluid and the increase in respiratory resistance.
- **In Vitro/Vivo Antihistamine Activity:**
 - **Isolated Tissue:** Histamine-induced contraction of isolated guinea-pig trachea (non-competitive antagonism).
 - **Whole Animal:** Histamine-induced bronchoconstriction in conscious guinea pigs.

Important Limitations and Considerations

- **Outdated and Incomplete Data:** The most recent update on **Linetastine** is from **2007**, and its development status is **Discontinued** [1]. The selectivity profile is incomplete, lacking data on potential off-target effects.
- **Narrow Comparative Scope:** The search results only provide a direct comparison with **Azelastine**. A comparison with modern, targeted therapies (e.g., specific leukotriene receptor antagonists like Montelukast) is not available.
- **No Clinical Data:** All data is from preclinical *in vitro* and animal studies. Efficacy and safety in humans are unknown.

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References

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